

Physical and chemical properties of Fosamine ammonium

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Compound of Interest

Compound Name: *Fosamine ammonium*

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Fosamine Ammonium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fosamine ammonium, the ammonium salt of fosamine, is a selective, post-emergence herbicide and plant growth regulator.^[1] It is primarily used to control woody and leafy plants in non-crop areas.^[1] This technical guide provides an in-depth overview of the physical and chemical properties of **fosamine ammonium**, including detailed experimental protocols based on established guidelines and a proposed mechanism of action. All quantitative data are summarized in structured tables for ease of reference.

Chemical and Physical Properties

Fosamine ammonium is a white crystalline solid with a slight peppermint odor.^[2] It is highly soluble in water and exhibits low volatility.

Identification and Structure

Property	Value	Reference
IUPAC Name	azanium;carbamoyl(ethoxy)phosphinate	
CAS Number	25954-13-6	
Molecular Formula	C ₃ H ₁₁ N ₂ O ₄ P	
Molecular Weight	170.10 g/mol	
Canonical SMILES	CCOP(=O)(C(=O)N)[O-].[NH4+]	

Physicochemical Properties

Property	Value	Reference
Melting Point	175 °C	[2]
Boiling Point	Decomposes before boiling	
Density	1.33 g/cm ³	
Vapor Pressure	3.98 x 10 ⁻⁶ mmHg (at 25 °C)	[3]
Water Solubility	1.79 kg/kg (1,790,000 ppm) at 25 °C	
Solubility in Organic Solvents (at 25 °C)	Acetone: 300 mg/kg Benzene: 400 mg/kg Ethanol: 12 g/kg Dimethylformamide: 1.4 g/kg Methanol: 158 g/kg Hexane: 200 mg/kg	
Octanol-Water Partition Coefficient (log P)	-2.9	[4]
pKa	9.25	[4]

Chemical Reactivity and Stability

Fosamine ammonium is stable in neutral and alkaline aqueous solutions but decomposes in acidic media. Its primary degradation pathway in the environment is through microbial metabolism in soil and aquatic sediments.[5]

Hydrolysis

Fosamine ammonium is stable to hydrolysis at pH 5, 7, and 9.[6] In acidic conditions (pH < 5), it can hydrolyze to its metabolite, carbamoylphosphonic acid (CPA).[5]

Photolysis

Fosamine ammonium is not readily degraded by sunlight.[5] Studies have shown it to be stable to direct photolysis in water.[6]

Microbial Degradation

The major route of degradation in the environment is through microbial action in soil, with a reported half-life of approximately one to two weeks.[5] The primary metabolite formed is carbamoylphosphonic acid (CPA), which is also readily degraded.[5]

Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of **fosamine ammonium**, based on internationally recognized OECD guidelines.

Melting Point Determination (OECD Guideline 102)

Principle: This method determines the temperature at which the phase transition from solid to liquid occurs.[7]

Apparatus:

- Capillary tube melting point apparatus (e.g., Büchi M-560)
- Sample capillary tubes
- Thermometer calibrated to a traceable standard

Procedure:

- A small amount of finely powdered **fosamine ammonium** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C/min) near the expected melting point.
- The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded.



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Caption: Workflow for Melting Point Determination.

Water Solubility (OECD Guideline 105 - Flask Method)

Principle: This method determines the saturation mass concentration of a substance in water at a given temperature.[1]

Apparatus:

- Constant temperature water bath
- Glass flasks with stoppers
- Magnetic stirrer and stir bars
- Analytical balance
- Centrifuge or filtration apparatus (0.45 µm filter)
- High-Performance Liquid Chromatography (HPLC) system for quantification

Procedure:

- An excess amount of **fosamine ammonium** is added to a flask containing deionized water.
- The flask is sealed and placed in a constant temperature water bath (e.g., 25 °C).
- The solution is stirred for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- The stirring is stopped, and the solution is allowed to stand for phase separation.
- An aliquot of the supernatant is taken and centrifuged or filtered to remove undissolved particles.
- The concentration of **fosamine ammonium** in the clear aqueous phase is determined by a validated analytical method, such as HPLC.

[Click to download full resolution via product page](#)**Caption:** Workflow for Water Solubility Determination.

Vapor Pressure (OECD Guideline 104 - Gas Saturation Method)

Principle: A stream of inert gas is passed through or over the substance at a known flow rate, and the amount of substance transported is determined.[\[8\]](#)

Apparatus:

- Constant temperature bath
- Saturation column packed with an inert support coated with **fosamine ammonium**

- Inert gas supply (e.g., nitrogen) with flow control
- Trapping system (e.g., sorbent tubes)
- Analytical instrument for quantification (e.g., HPLC-MS)

Procedure:

- The saturation column is prepared and placed in a constant temperature bath.
- A controlled flow of inert gas is passed through the column until saturation is achieved.
- The vapor is captured in the trapping system.
- The amount of **fosamine ammonium** in the trap is quantified.
- The vapor pressure is calculated from the mass of the substance transported and the volume of gas passed through the column.

Hydrolysis as a Function of pH (OECD Guideline 111)

Principle: The rate of hydrolysis is determined by measuring the concentration of the test substance in aqueous buffer solutions at different pH values and temperatures over time.[\[9\]](#)

Apparatus:

- Constant temperature incubator
- Sterile glass vessels
- pH meter
- Buffer solutions (pH 4, 7, and 9)
- Analytical instrument for quantification (e.g., HPLC-MS)

Procedure:

- A solution of **fosamine ammonium** is prepared in sterile aqueous buffer solutions at pH 4, 7, and 9.
- The solutions are incubated in the dark at a constant temperature (e.g., 25 °C).
- Aliquots are taken at various time intervals.
- The concentration of **fosamine ammonium** and any degradation products (e.g., CPA) are determined by a validated analytical method.
- The rate of hydrolysis and the half-life are calculated.

Phototransformation in Water (OECD Guideline 316)

Principle: The rate and route of degradation of a chemical by direct photolysis in water are determined by exposing a solution of the chemical to a light source that simulates natural sunlight.[10]

Apparatus:

- Photoreactor with a light source simulating sunlight (e.g., xenon arc lamp)
- Quartz reaction vessels
- Constant temperature system
- Analytical instrument for quantification (e.g., HPLC-MS)

Procedure:

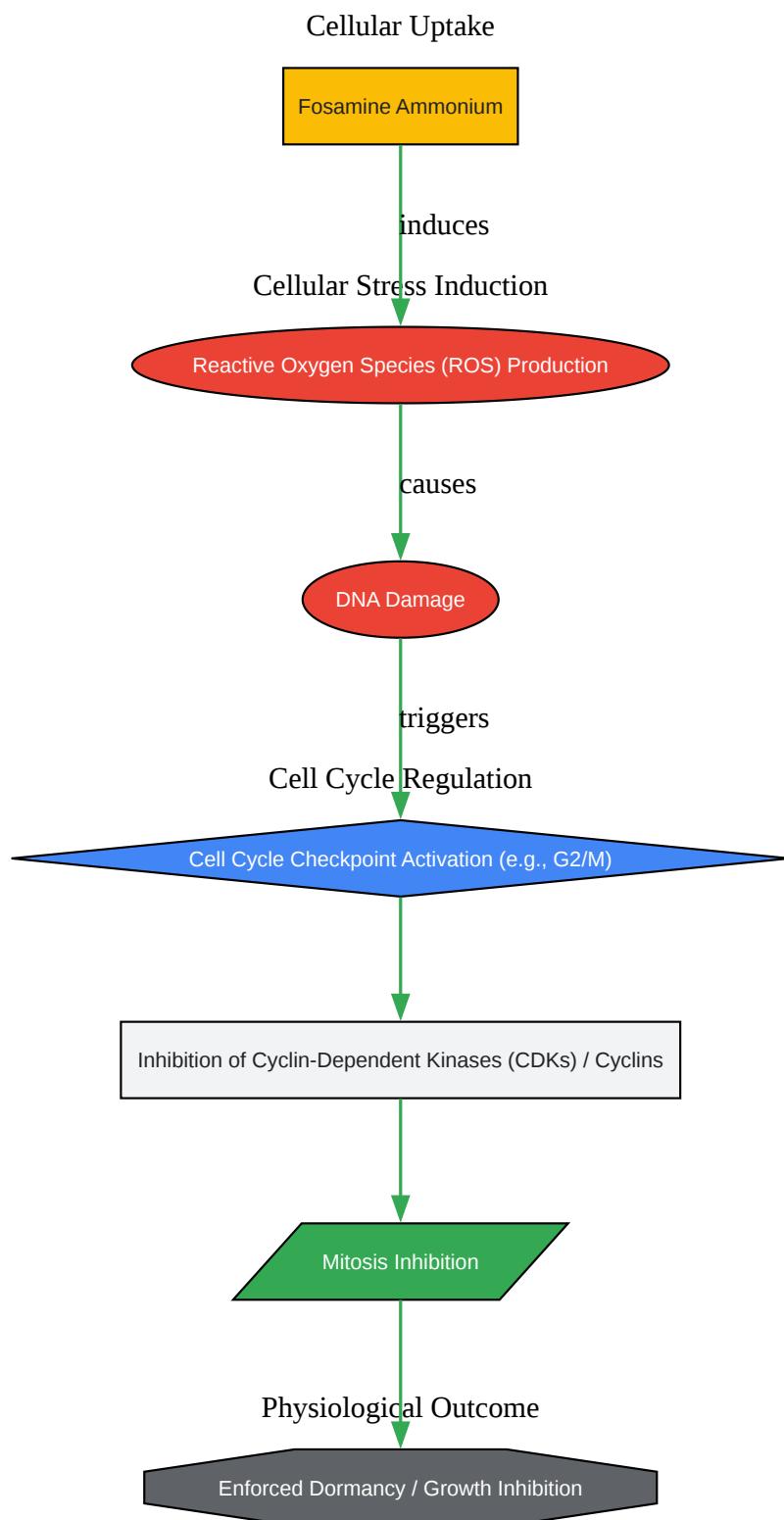
- A solution of **fosamine ammonium** in sterile, buffered water is prepared in quartz vessels.
- The vessels are placed in the photoreactor and irradiated at a constant temperature.
- Dark control samples are incubated under the same conditions but shielded from light.
- Aliquots are taken from both irradiated and dark control samples at various time intervals.
- The concentration of **fosamine ammonium** and any photoproducts are determined.

- The photolysis rate constant and half-life are calculated.

Proposed Mechanism of Action

The precise molecular mechanism of action for **fosamine ammonium** is not fully elucidated. However, it is known to function as a plant growth regulator, often referred to as a "dormancy enforcer."^[5] There is evidence to suggest that it inhibits mitosis in susceptible plants.^[5] As an organophosphate compound, it may induce cellular stress, leading to cell cycle arrest.

The following diagram illustrates a plausible, though hypothetical, signaling pathway for the action of **fosamine ammonium** in a plant cell.



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Caption: Proposed Mechanism of Action for **Fosamine Ammonium**.

Conclusion

This technical guide provides a comprehensive summary of the physical and chemical properties of **fosamine ammonium**, grounded in established scientific literature and standardized testing methodologies. The detailed information on its identity, physicochemical characteristics, and reactivity, along with standardized experimental protocols, serves as a valuable resource for researchers and professionals in the fields of agricultural science, environmental chemistry, and drug development. The proposed mechanism of action, while requiring further empirical validation, offers a scientifically plausible framework for understanding its herbicidal and plant growth regulatory effects.

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